

Application Notes and Protocols for the Quantification of Acrinathrin

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Compound of Interest

Compound Name: *Acrinathrin*

Cat. No.: *B052264*

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Introduction

Acrinathrin is a synthetic pyrethroid insecticide and acaricide used to control a wide range of pests on various crops.[1][2] Accurate and reliable quantification of **acrinathrin** residues in environmental and agricultural samples is crucial for ensuring food safety, environmental protection, and regulatory compliance.[2][3][4] These application notes provide detailed protocols for the quantitative analysis of **acrinathrin** using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

Reference Standards and Reagents

A high-purity analytical standard of **acrinathrin** (purity $\geq 98\%$) is required for the preparation of calibration standards.[5] All solvents used should be of analytical or HPLC grade. Other necessary reagents include anhydrous sodium sulfate, sodium chloride, and materials for solid-phase extraction (SPE) cartridges (e.g., Florisil).[5][6]

Section 1: Quantification of Acrinathrin by High-Performance Liquid Chromatography (HPLC)

This section outlines the HPLC method for the determination of **acrinathrin** residues, particularly in food matrices.

Data Presentation: HPLC Method Parameters and Performance

Parameter	Details	Reference
Instrumentation	HPLC system with a Diode-Array Detector (DAD) or UV detector.	[7]
Column	Gemini C18 (150 mm x 4.6 mm, 5 µm particle size) or equivalent reverse-phase column.	[8]
Mobile Phase	Acetonitrile and water mixture (e.g., 50:50, v/v).	[7]
Flow Rate	Typically 1.0 mL/min.	
Injection Volume	10-20 µL.	
Detection Wavelength	225 nm.	
Limit of Quantification (LOQ)	0.01 mg/kg in various crop matrices.	[9][10][11]
Recovery	89.4% ± 4.5% in stored samples.	[7]

Experimental Protocol: HPLC Analysis

1. Standard Solution Preparation:

- Prepare a stock standard solution of **acrinathrin** (e.g., 100 µg/mL) in a suitable solvent like acetonitrile.
- Perform serial dilutions of the stock solution with the mobile phase to prepare working standards in the desired concentration range (e.g., 0.01 to 1.0 µg/mL).

2. Sample Preparation (QuEChERS Method for Fruits and Vegetables):

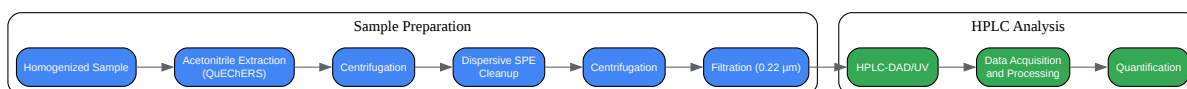
- Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add a QuEChERS extraction salt packet (e.g., 4 g MgSO₄, 1 g NaCl).
- Shake vigorously for 1 minute and centrifuge at ≥3000 rpm for 5 minutes.[7]

- Take an aliquot of the supernatant (acetonitrile layer) for cleanup.
- For cleanup, use a dispersive solid-phase extraction (d-SPE) tube containing primary secondary amine (PSA) and MgSO_4 .
- Vortex for 30 seconds and centrifuge.
- Filter the supernatant through a $0.22\ \mu\text{m}$ syringe filter into an HPLC vial.

3. Chromatographic Analysis:

- Set up the HPLC system with the parameters listed in the data table.
- Inject the prepared sample extracts and standard solutions.
- Identify and quantify **acrinathrin** based on the retention time and peak area compared to the calibration curve generated from the standard solutions.

Workflow for HPLC Analysis of **Acrinathrin**



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Caption: Workflow for **Acrinathrin** analysis by HPLC.

Section 2: Quantification of **Acrinathrin** by Gas Chromatography-Mass Spectrometry (GC-MS)

This section details the GC-MS method, a highly sensitive and selective technique for **acrinathrin** quantification, particularly for residue analysis in complex matrices.^[12]

Data Presentation: GC-MS Method Parameters and Performance

Parameter	Details	Reference
Instrumentation	Gas chromatograph coupled with a tandem mass spectrometer (GC-MS/MS).	[13]
Column	HP-5ms Ultra Inert (15 m x 0.25 mm, 0.25 µm) or similar capillary column.	[13]
Carrier Gas	Helium at a constant flow rate.	
Injection Mode	Splitless.	
Temperature Program	Optimized for separation of pyrethroids (e.g., initial temp 70°C, ramp to 300°C).	
Ionization Mode	Electron Ionization (EI).	
MS Detection	Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity.	[13]
MRM Transitions	Precursor Ion (m/z) -> Product Ions (m/z): 289 -> 93, 208, 181.	[13]
Limit of Quantification (LOQ)	As low as 2 µg/kg in fruits and vegetables.	[13]
Recovery	93-108% in spiked beeswax samples.	[6]

Experimental Protocol: GC-MS Analysis

1. Standard Solution Preparation:

- Prepare a stock standard solution of **acrinathrin** (e.g., 100 µg/mL) in a suitable solvent like toluene or hexane.
- Prepare working standards by serial dilution in the appropriate solvent.

2. Sample Preparation (Extraction from Grains, Legumes, Nuts, and Seeds):

- Grind the sample to pass through a 420 µm sieve.[5]
- Weigh an appropriate amount of the ground sample (e.g., 20 g).
- Add 50 mL of acetone and homogenize for 3 minutes.[5]
- Filter the extract and concentrate it to about 30 mL using a rotary evaporator at <40°C.[5]
- Transfer the concentrate to a separatory funnel containing 100 mL of 10% NaCl solution.[5]
- Extract the aqueous phase with n-hexane (e.g., 2 x 50 mL).[5]
- Combine the n-hexane layers and dry over anhydrous sodium sulfate.[5]
- Filter and evaporate the solvent to near dryness and reconstitute in a known volume of hexane or other suitable solvent for GC-MS analysis.[5]

3. GC-MS Analysis:

- Set up the GC-MS system with the parameters specified in the data table.
- Inject the prepared sample extracts and standard solutions.
- Monitor the specified MRM transitions for **acrinathrin**.
- Quantify the analyte based on the peak area of the most abundant and specific transition, using a calibration curve.

Workflow for GC-MS Analysis of **Acrinathrin**



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Caption: Workflow for **Acrinathrin** analysis by GC-MS.

Conclusion

The described HPLC and GC-MS methods provide robust and reliable approaches for the quantification of **acrinathrin** in various matrices. The choice of method will depend on the specific requirements of the analysis, such as the required sensitivity, the complexity of the

sample matrix, and the available instrumentation. Proper validation of the chosen method in the specific matrix of interest is essential to ensure accurate and precise results, in line with regulatory guidelines.[14]

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References

- 1. Acrinathrin | C₂₆H₂₁F₆NO₅ | CID 6436606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Acrinathrin | High-Purity Analytical Standard [benchchem.com]
- 3. efsa.onlinelibrary.wiley.com [efsa.onlinelibrary.wiley.com]
- 4. journals.ekb.eg [journals.ekb.eg]
- 5. mhlw.go.jp [mhlw.go.jp]
- 6. researchgate.net [researchgate.net]
- 7. d-nb.info [d-nb.info]
- 8. Determination of nine pyrethroid insecticides by high-performance liquid chromatography with post-column photoderivatization and detection based on acetonitrile chemiluminescence - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Modification of the existing maximum residue levels for acrinathrin in peaches and sweet peppers - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Maximum residue levels for acrinathrin - AGRINFO Platform [agrinfo.eu]
- 11. efsa.onlinelibrary.wiley.com [efsa.onlinelibrary.wiley.com]
- 12. pure.manchester.ac.uk [pure.manchester.ac.uk]
- 13. agilent.com [agilent.com]
- 14. EURL | Residues of Pesticides | Analytical Quality Control and Method Validation Procedures for Pesticide Residues Analysis in Food and Feed [eurl-pesticides.eu]
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